

# Monobutyl Phosphate-d9: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: Monobutyl phosphate-d9

Cat. No.: B13847501

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This technical guide provides a comprehensive overview of the material safety data for **Monobutyl Phosphate-d9**, compiled for researchers, scientists, and professionals in drug development. Due to the limited availability of specific safety data for the deuterated form, this document primarily references data from its non-deuterated analogue, Monobutyl Phosphate, to provide a foundational safety profile. All data should be interpreted with this consideration.

## Chemical and Physical Properties

**Monobutyl Phosphate-d9** is a deuterated stable isotope of Monobutyl Phosphate. The following tables summarize its key chemical and physical properties.

Identifier	Value	Source
Chemical Name	Monobutyl Phosphate-d9	Pharmaffiliates
CAS Number	156213-20-6	Sigma-Aldrich, Pharmaffiliates
Molecular Formula	C4H2D9O4P	MedchemExpress.com[1], Pharmaffiliates
Molecular Weight	163.16 g/mol	PubChem[2], MedchemExpress.com[1], Pharmaffiliates
Appearance	Pale Yellow Oil	Pharmaffiliates
Synonyms	Phosphoric Acid Monobutyl-d9 Ester, Butyl-d9 Diacid Phosphate, Butyl-d9 Dibasic Acid Phosphate, Butyl-d9 Dihydrogen Phosphate, Dihydrogen Monobutyl-d9 Phosphate, JAMP 4P-d9, MP 4-d9, Monobutyl-d9 Dihydrogen Phosphate, NSC 41911-d9	Pharmaffiliates

Computed Properties (Monobutyl Phosphate-d9)	Value	Source
IUPAC Name	1,1,2,2,3,3,4,4,4-nonadeuteriobutyl dihydrogen phosphate	PubChem[2]
InChI	InChI=1S/C4H11O4P/c1-2-3-4-8-9(5,6)7/h2-4H2,1H3,(H2,5,6,7)/i1D3,2D2,3D2,4D2	PubChem[2]
InChIKey	BNMJSBUIDQYHIN-YNBQAAEFSA-N	PubChem[2]
XLogP3	-0.3	PubChem[2]
Exact Mass	163.09598654 Da	PubChem[2]
Polar Surface Area	66.8 Å <sup>2</sup>	PubChem[2]
Heavy Atom Count	9	PubChem[2]
Complexity	107	PubChem[2]

## Toxicological Data (from Monobutyl Phosphate)

No specific toxicological data for **Monobutyl Phosphate-d9** is available. The data presented below is for the non-deuterated form, Monobutyl Phosphate (MBP), and is intended to serve as a guideline. It is often found in a mixture with Dibutyl Phosphate (DBP).

Toxicity Endpoint	Value	Species	Notes	Source
Acute Oral LD50	> 2000 mg/kg bw	Rat	For a mixture of Butyl Phosphate (BP) containing MBP.	NICNAS[3]
Acute Oral LD50	> 4640 mg/kg bw	Sprague Dawley Rat	For MBP; clinical sign was acute depression.	NICNAS[3]
Acute Dermal LD50	> 2000 mg/kg bw	Rabbit	For BP; clinical signs included edema, erythema, eschar, necrosis.	NICNAS[3]
Acute Inhalation LC50	> 20.28 mg/L (4h)	Rat	For BP (aerosol); no mortality or clinical signs of toxicity reported.	NICNAS[3]

#### Health Hazard Information:

- Monobutyl Phosphate is considered a strong acid and is expected to be corrosive.[3]
- It is classified as causing severe skin burns and eye damage.[4]
- Some safety data sheets for mixtures containing Monobutyl Phosphate indicate it is suspected of causing cancer.[5][6][7]

## Experimental Protocols

Detailed experimental protocols for **Monobutyl Phosphate-d9** are not available in the public domain. The following summarizes the methodology from an acute oral toxicity study on the non-deuterated analogue.

OECD TG 401 (similar) - Acute Oral Toxicity Study in Rats:

- Test Substance: Monobutyl Phosphate (MBP).
- Species: Sprague Dawley rats.
- Dosage: A single dose of >4640 mg/kg body weight was administered.
- Observation: Animals were observed for clinical signs of toxicity and mortality.
- Results: 3 out of 5 rats survived this dose. The only reported clinical sign of toxicity was acute depression.[3]

## Safety and Handling

Recommended Storage: Store at 2-8°C in a refrigerator, under an inert atmosphere. The compound is hygroscopic.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5][6]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[5]

Incompatible Materials:

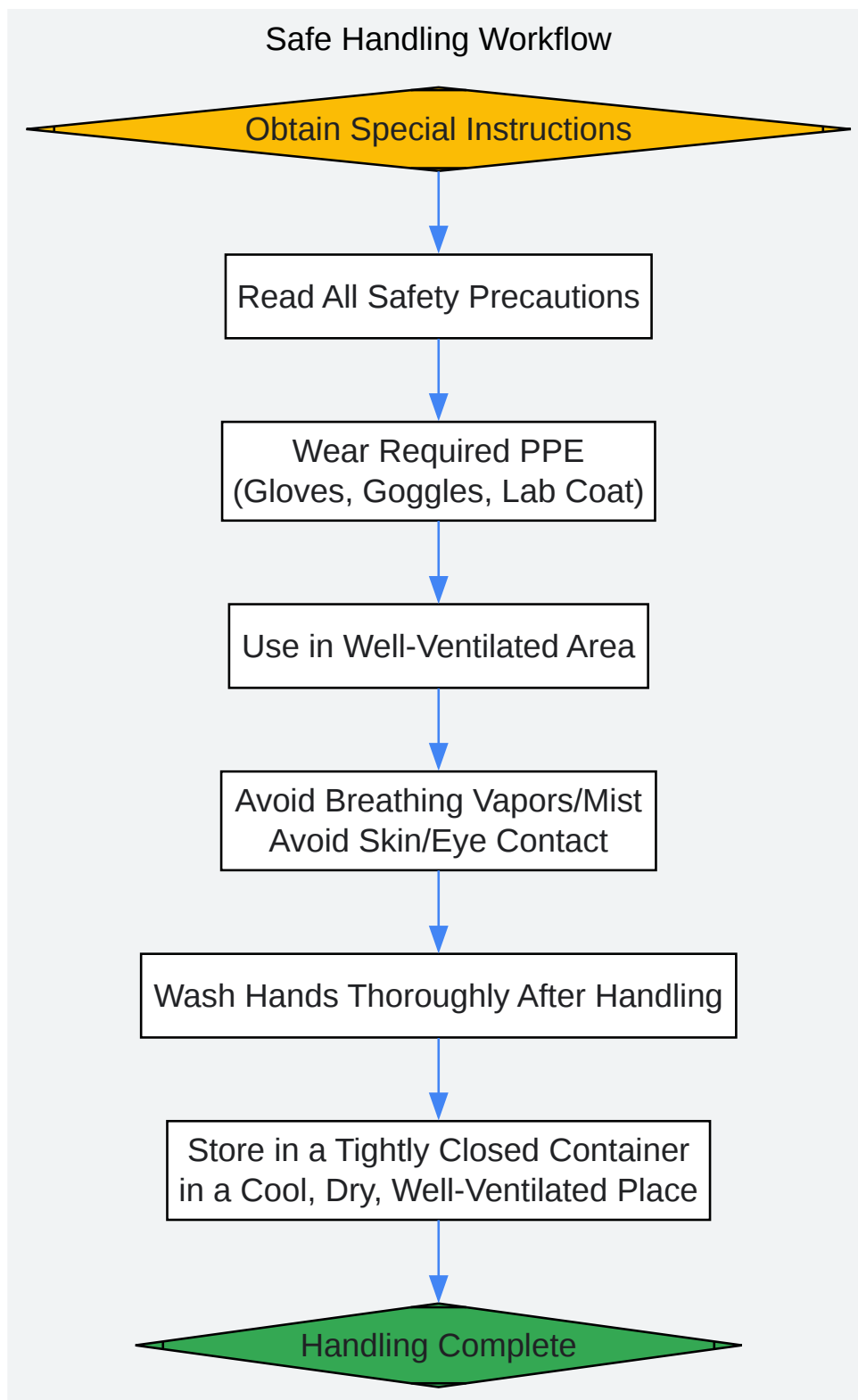
- Strong bases and strong oxidizing agents.[5][6]

Hazardous Decomposition Products:

- Carbon monoxide (CO), Carbon dioxide (CO<sub>2</sub>), and Oxides of phosphorus.[5]

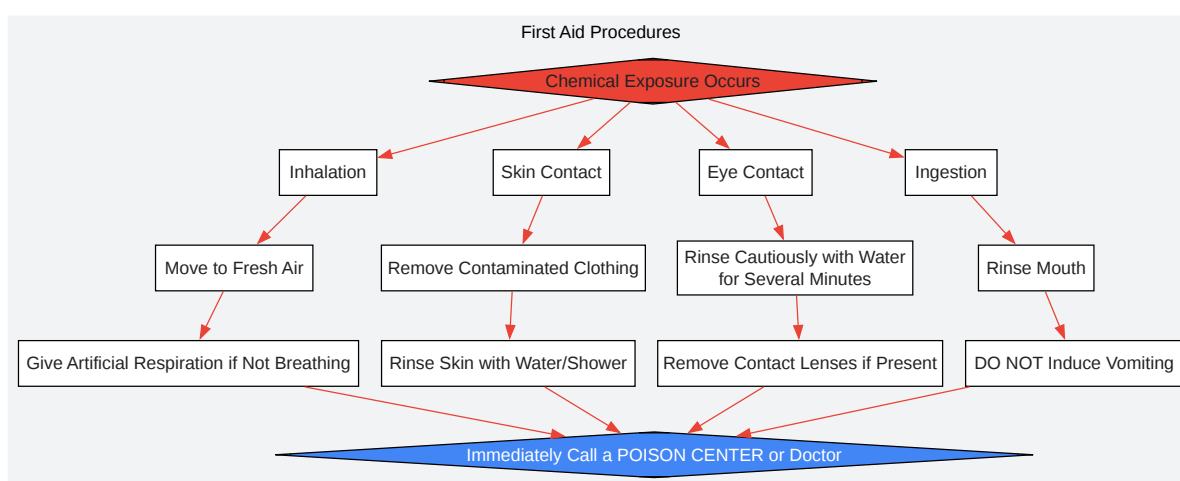
## Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling procedures, as well as the relationship between the deuterated and non-deuterated forms of Monobutyl Phosphate.



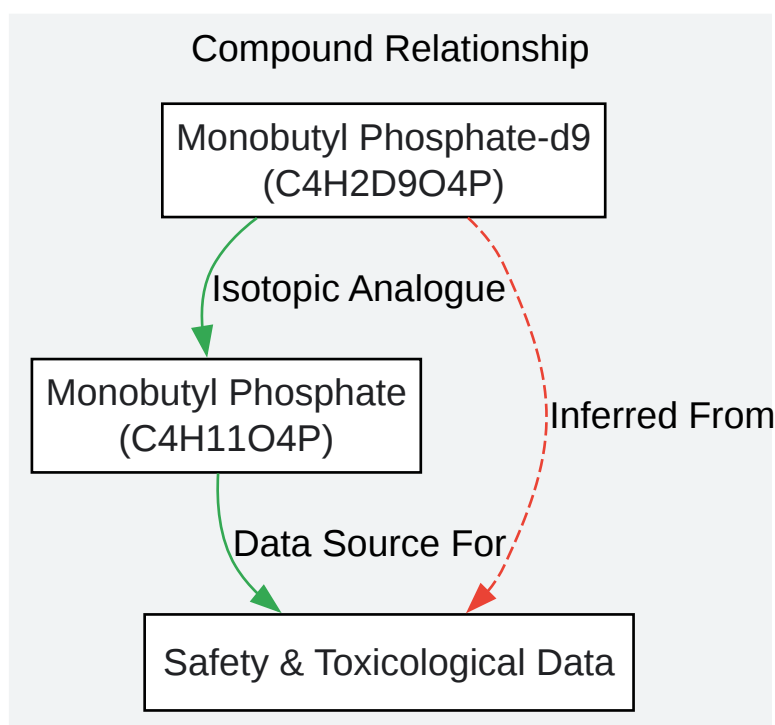
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Caption: General safe handling workflow for **Monobutyl Phosphate-d9**.



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Caption: First aid workflow for exposure to **Monobutyl Phosphate-d9**.



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Caption: Relationship between **Monobutyl Phosphate-d9** and its data source.

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